

# Comparing the anabolic potency of Mestanolone with other synthetic androgens

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## Compound of Interest

Compound Name: **Mestanolone**

Cat. No.: **B1676315**

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## Unmasking Mestanolone: A Comparative Analysis of Its Anabolic Potency

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the anabolic and androgenic potency of **Mestanolone** against other synthetic androgens, supported by experimental data and detailed methodologies.

**Mestanolone**, a 17 $\alpha$ -methylated derivative of dihydrotestosterone (DHT), has a historical presence in the landscape of anabolic-androgenic steroids (AAS). Understanding its potency in relation to other synthetic androgens is crucial for research and development in this field. This guide synthesizes available data to offer a clear comparison of its anabolic and androgenic characteristics.

## Comparative Anabolic and Androgenic Potency

The efficacy of an anabolic steroid is often gauged by its anabolic-to-androgenic ratio. This ratio aims to quantify the desired muscle-building (anabolic) effects against the undesired masculinizing (androgenic) side effects. A higher ratio is generally sought after for therapeutic applications where muscle wasting is a concern.

**Mestanolone** is consistently characterized as a potent androgen with relatively weak anabolic properties.<sup>[1][2]</sup> This is largely attributed to its rapid inactivation in skeletal muscle tissue, a characteristic it shares with its parent hormone, DHT.<sup>[2]</sup>

Below is a table summarizing the anabolic and androgenic ratings of **Mestanolone** and other representative synthetic androgens. These values are typically derived from the Hershberger assay, a standardized animal model.

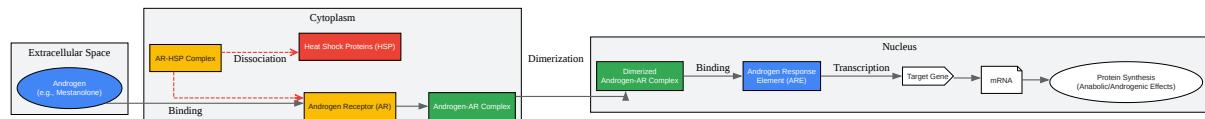
Compound	Anabolic Rating	Androgenic Rating	Anabolic-to-Androgenic Ratio	Relative Binding Affinity (RBA) for Androgen Receptor (%)
Testosterone (Reference)	100	100	1:1	100
Mestanolone	40-90	30-80	~1:1	100-125
Nandrolone	125	37	~3.4:1	54
Oxandrolone	322-630	24	~13:1 to 26:1	29
Stanozolol	320	30	~10.7:1	46

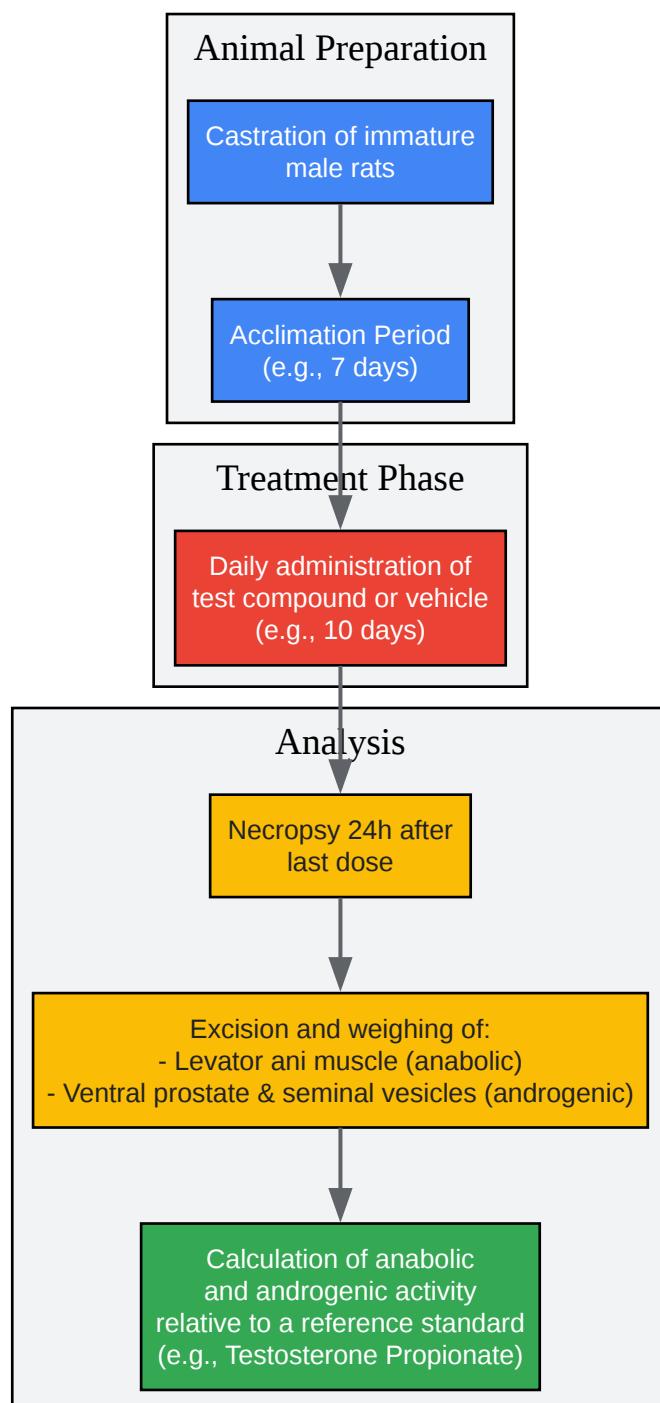
Note: The anabolic and androgenic ratings are relative to Testosterone (rated at 100). The Relative Binding Affinity (RBA) is also relative to Testosterone. These values are compiled from various sources and may exhibit some variability across different studies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Mechanism of Action: Androgen Receptor Signaling

The biological effects of **Mestanolone** and other androgens are primarily mediated through their interaction with the androgen receptor (AR), a member of the nuclear receptor superfamily. Upon binding, the androgen-AR complex translocates to the nucleus and binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes. This interaction modulates gene transcription, leading to the synthesis of proteins that contribute to muscle growth and other androgenic effects.

The affinity of a steroid for the androgen receptor is a key determinant of its potency. While **Mestanolone** exhibits a strong binding affinity for the AR, its anabolic efficacy is limited by its metabolism in muscle tissue.[\[2\]](#)





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